

An In-depth Technical Guide to Butylcyclopropane (CAS 930-57-4)

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Compound of Interest

Compound Name: Butylcyclopropane

Cat. No.: B14743355

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **butylcyclopropane** (CAS 930-57-4), a simple alkyl-substituted cyclopropane. The document details its chemical and physical properties, spectroscopic data, and established synthesis methodologies. Furthermore, it explores the broader significance of the cyclopropane moiety in medicinal chemistry, highlighting its role in enhancing the pharmacological profiles of drug candidates. While specific biological activities of **butylcyclopropane** are not extensively documented, this guide discusses the diverse bioactivities associated with more complex cyclopropane-containing molecules, providing a context for its potential applications in research and drug development.

Chemical and Physical Properties

Butylcyclopropane is a colorless liquid with a characteristic hydrocarbon odor. Its fundamental properties are summarized in the tables below, compiled from various sources.^{[1][2][3][4][5]}

Table 1: General and Physical Properties of Butylcyclopropane

Property	Value	Source(s)
CAS Number	930-57-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₇ H ₁₄	[1] [2] [3] [4] [5]
Molecular Weight	98.19 g/mol	[1]
IUPAC Name	Butylcyclopropane	[1]
Synonyms	1-Cyclopropylbutane, Butane, 1-cyclopropyl-	[1] [2] [3] [4] [5]
Appearance	Colorless liquid	Inferred
Melting Point	-124.7 °C	
Boiling Point	99.5 °C	
Density	0.7285 g/cm ³	

Table 2: Chromatographic and Spectroscopic Data of Butylcyclopropane

Data Type	Key Information	Source(s)
Kovats Retention Index	712, 714 (non-polar column)	[1] [5]
Mass Spectrum (GC-MS)	Major peaks (m/z): 41, 55, 42	[1]
¹³ C NMR	Data available in spectral databases	[1] [6] [7] [8]
IR Spectrum	Vapor phase spectrum available	[1] [6] [9] [10]
¹ H NMR	Characteristic signals for cyclopropyl protons (~0.22 ppm) and butyl chain	[11] [12] [13]

Synthesis of Butylcyclopropane: Experimental Protocols

The synthesis of **butylcyclopropane** can be achieved through several established cyclopropanation methods. The Simmons-Smith reaction is a widely used and reliable method for the cyclopropanation of alkenes.

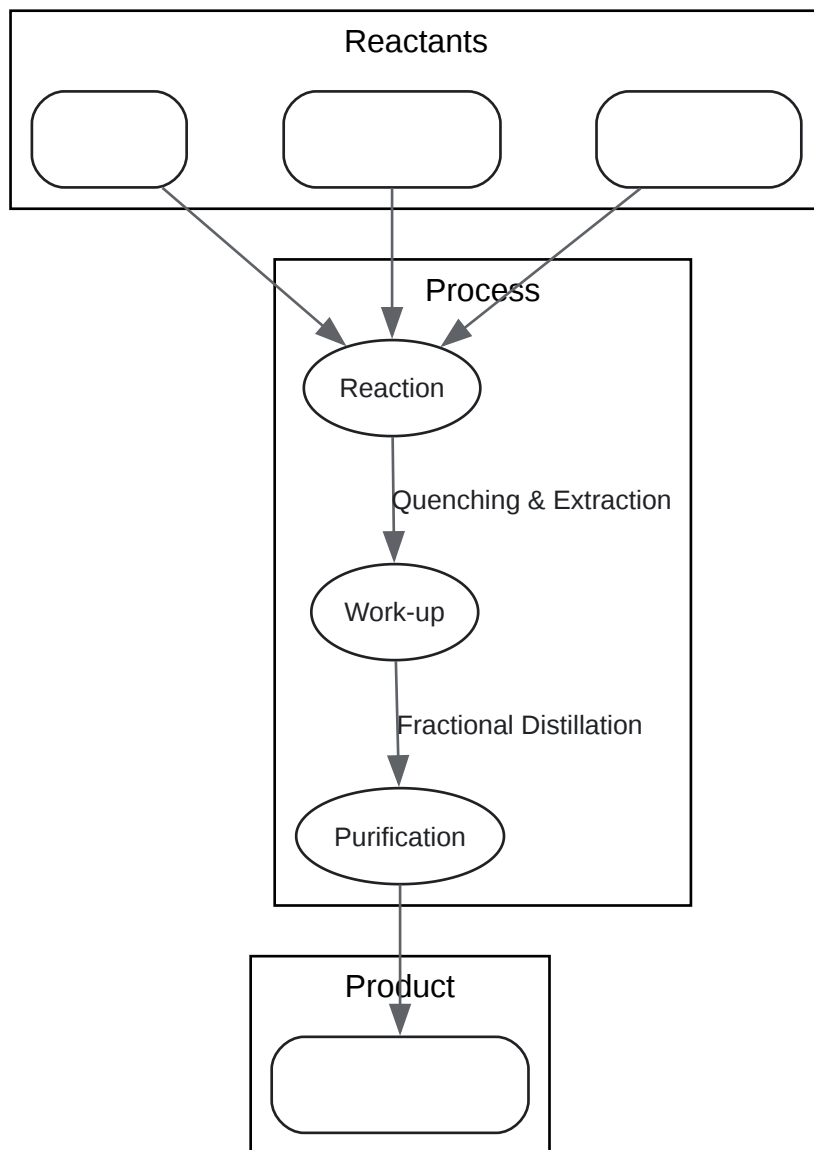
Simmons-Smith Cyclopropanation of 1-Hexene

This method involves the reaction of 1-hexene with a carbenoid species generated from diiodomethane and a zinc-copper couple.

Experimental Protocol:

- **Preparation of the Zinc-Copper Couple:** In a flame-dried, three-necked flask equipped with a mechanical stirrer, a reflux condenser, and a nitrogen inlet, add zinc dust (2 equivalents) and a small amount of copper(I) chloride. Heat the mixture gently under vacuum and then cool to room temperature under a nitrogen atmosphere.
- **Reaction Setup:** Add anhydrous diethyl ether to the activated zinc-copper couple. To this suspension, add a solution of diiodomethane (1.5 equivalents) in diethyl ether dropwise at a rate that maintains a gentle reflux.
- **Cyclopropanation:** After the addition of diiodomethane is complete, add 1-hexene (1 equivalent) to the reaction mixture. Stir the mixture at room temperature for 12-24 hours, monitoring the reaction progress by gas chromatography.
- **Work-up and Purification:** Upon completion, cautiously quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride. Separate the ethereal layer, and extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. Filter the solution and remove the solvent by distillation. The crude product can be purified by fractional distillation to yield pure **butylcyclopropane**.

Simmons-Smith Synthesis of Butylcyclopropane



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A simplified workflow for the synthesis of **butylcyclopropane**.

Chemical Reactivity

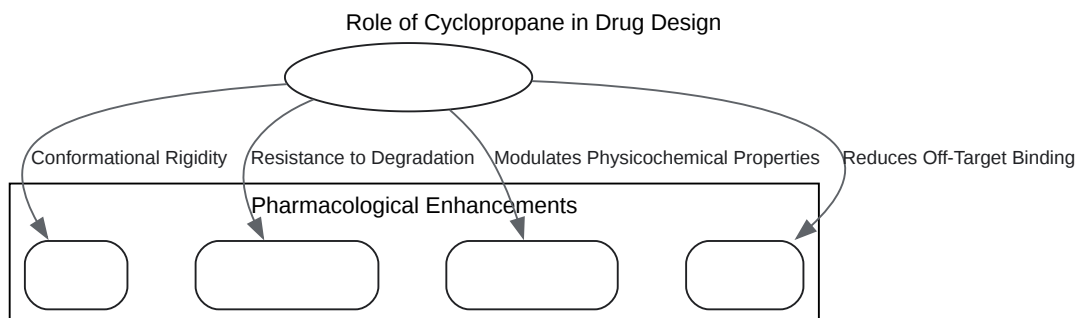
The reactivity of **butylcyclopropane** is dominated by the strained three-membered ring.^[14] The C-C bonds within the cyclopropane ring are weaker than those in acyclic alkanes, making the ring susceptible to opening under certain conditions, such as hydrogenation at elevated temperatures and pressures or reaction with strong electrophiles.^[15] The butyl group is a typical alkyl substituent and undergoes reactions characteristic of alkanes, such as free-radical halogenation, although the cyclopropyl group can influence the regioselectivity of these reactions.

Role in Drug Discovery and Development

While **butylcyclopropane** itself is not a known therapeutic agent, the cyclopropane motif is a highly valuable structural element in medicinal chemistry.^{[16][17][18][19]} Its incorporation into drug candidates can significantly enhance their pharmacological properties.

Key Advantages of the Cyclopropane Moiety:

- **Enhanced Potency:** The rigid nature of the cyclopropane ring can lock a molecule into a bioactive conformation, leading to a more favorable interaction with its biological target.^[16]
- **Improved Metabolic Stability:** The cyclopropane ring is often resistant to metabolic degradation, which can increase the half-life of a drug and reduce the required dosing frequency.^{[16][17]}
- **Modulation of Physicochemical Properties:** The introduction of a cyclopropane group can alter a molecule's lipophilicity, solubility, and membrane permeability, which are critical for its absorption, distribution, metabolism, and excretion (ADME) profile.
- **Reduced Off-Target Effects:** By constraining the conformation of a molecule, the cyclopropane ring can improve its selectivity for the intended target, thereby minimizing off-target interactions and potential side effects.^[17]



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Contributions of the cyclopropane ring to drug properties.

Biological Activity of Cyclopropane-Containing Compounds

A wide range of natural and synthetic compounds containing the cyclopropane ring exhibit significant biological activities.^{[20][21][22][23]} These activities span various therapeutic areas, including:

- **Antimicrobial and Antiviral:** Many natural products with cyclopropane units have demonstrated potent activity against bacteria, fungi, and viruses.^{[20][22]}
- **Anticancer:** The conformational constraint imparted by the cyclopropane ring has been exploited in the design of novel anticancer agents.
- **Enzyme Inhibition:** Cyclopropane-containing molecules can act as specific inhibitors of various enzymes, making them valuable tools for studying biological pathways and as potential therapeutic agents.^{[20][22]}

While there is a lack of specific data on the biological effects of **butylcyclopropane**, its structural simplicity makes it an interesting starting point for the synthesis of more complex and potentially bioactive molecules.

Conclusion

Butylcyclopropane (CAS 930-57-4) is a well-characterized small molecule with a rich chemistry centered around its strained cyclopropane ring. While its direct applications are not extensively reported, it serves as a valuable model compound for understanding the properties and reactivity of alkyl-substituted cyclopropanes. The broader importance of the cyclopropane moiety in drug discovery is undeniable, and the synthesis and study of simple derivatives like **butylcyclopropane** provide a fundamental basis for the development of novel therapeutics with improved pharmacological profiles. This guide has summarized the key technical information on **butylcyclopropane**, providing a solid foundation for researchers and scientists working in organic synthesis and medicinal chemistry.

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